

# Pyriprole safety profile mammalian toxicity

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## Compound Focus: Pyriprole

CAS No.: 394730-71-3

Cat. No.: S645834

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## Mammalian Toxicity Data Summary

The table below summarizes the available mammalian toxicity data for **pyriprole**. Note that many standard toxicological endpoints are not available in the searched literature.

Toxicological Parameter	Details	Source / Notes
Acute Oral LD <sub>50</sub> (Rat)	> 5000 mg/kg	Cited as "Low" toxicity [1].
Neurotoxicity Mode of Action	Blocks GABA-gated chloride channels in the central nervous system, leading to hyperexcitation and death in target parasites [1] [2] [3].	Similar to fipronil; high specificity for insect GABA receptors [2].
Clinical Signs of Toxicosis	Convulsions, tremors, ataxia, rigidity, hyperactivity or hypoactivity, vocalization, aggression [2].	Based on phenylpyrazole class effects (e.g., fipronil) [2].
Dermal Toxicity	No specific data for pyriprole. Fipronil (same class) has low dermal absorption (<1% in rats) [2].	Dermal application is the primary route for veterinary products [1] [3].

Toxicological Parameter	Details	Source / Notes
Regulatory Status (GB/UK)	Not approved [1].	
Regulatory Status (EU)	Approved [1] [3].	

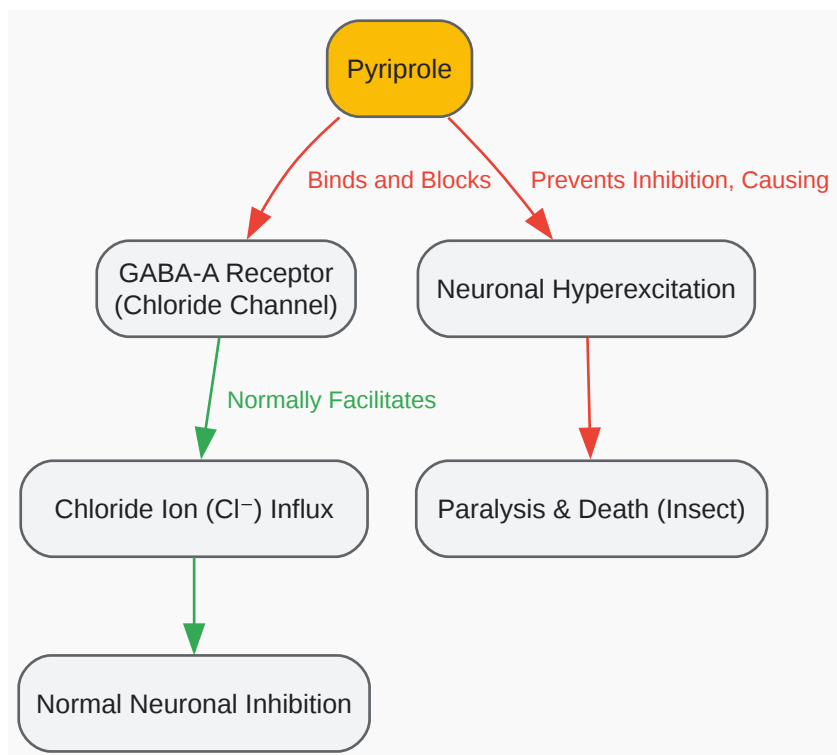
## Key Data Gaps and Limitations

Available information lacks details needed for a full safety profile assessment:

- **No data** on chronic toxicity, carcinogenicity, reproductive/developmental toxicity, or detailed metabolic studies for **pyriprole**.
- **Insufficient details** on specific organ toxicity beyond nervous system effects.
- Much toxicological understanding is inferred from its structural analogue, **fipronil** [2].

## Mechanism of Action and Experimental Considerations

The primary mechanism of **pyriprole**, shared across the phenylpyrazole class, is illustrated below. This mechanism is highly selective for insects, which is the basis for its safety in mammals at therapeutic doses.



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**Diagram Caption: Pyriprole** acts by blocking GABA-gated chloride channels, preventing neuronal inhibition and leading to lethal hyperexcitation in target parasites [1] [2] [3].

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## References

1. (Ref: V3086) Pyriprole [sitem.herts.ac.uk]
2. Phenylpyrazole (Fipronil) Toxicosis in Animals - Toxicology - MSD... [msdvetmanual.com]
3. - Wikipedia Pyriprole [en.wikipedia.org]

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